

# physical and chemical properties of 4-Hydroxycanthin-6-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Hydroxycanthin-6-one

Cat. No.: B2424964

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## An In-depth Technical Guide on 4-Hydroxycanthin-6-one

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**4-Hydroxycanthin-6-one** is a naturally occurring  $\beta$ -carboline alkaloid belonging to the canthin-6-one class of compounds. Isolated from plant species such as *Ailanthus altissima*, this molecule has garnered interest within the scientific community for its potential pharmacological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **4-Hydroxycanthin-6-one**, alongside available experimental data and methodologies. While specific experimental protocols and detailed spectral analyses for this particular isomer are not extensively documented in publicly available literature, this guide compiles the existing information and provides context based on related canthin-6-one alkaloids to support further research and development.

### Physicochemical Properties

A summary of the key physical and chemical properties of **4-Hydroxycanthin-6-one** is presented below. It is important to note that while some data is available, specific details for properties such as melting and boiling points are not readily found in the current literature.

| Property          | Value  | Source            |
|-------------------|--|-------------------|
| Molecular Formula | C <sub>14</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub> | [1]               |
| Molecular Weight  | 236.2 g/mol  | [1]               |
| CAS Number        | 106941-27-9  | [1]               |
| Appearance        | Solid (Typical for canthin-6-ones)                           | General Knowledge |
| Solubility        | Soluble in acetonitrile and methanol.                        | [1]               |
| Melting Point     | Data not available   |                   |
| Boiling Point     | Data not available   |                   |

## Spectroscopic Data

Detailed spectroscopic data for **4-Hydroxycanthin-6-one** is crucial for its identification and characterization. While literature confirms its isolation and structural elucidation using spectroscopic methods, specific spectral data sets are not widely published. The following sections outline the expected spectral characteristics based on the known structure and data from related canthin-6-one alkaloids.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- <sup>1</sup>H-NMR:** The proton NMR spectrum of **4-Hydroxycanthin-6-one** is expected to show signals corresponding to the aromatic protons on the fused ring system. The chemical shifts and coupling constants of these protons would be influenced by the positions of the hydroxyl and carbonyl groups.
- <sup>13</sup>C-NMR:** The carbon-13 NMR spectrum would display distinct signals for each of the 14 carbon atoms in the molecule, with the carbonyl carbon appearing at a characteristic downfield shift.

Note: Specific chemical shift and coupling constant data for **4-Hydroxycanthin-6-one** are not available in the reviewed literature.

## Infrared (IR) Spectroscopy

The IR spectrum of **4-Hydroxycanthin-6-one** would be expected to exhibit characteristic absorption bands for its functional groups:

- O-H stretch: A broad band in the region of 3200-3600  $\text{cm}^{-1}$  corresponding to the hydroxyl group.
- C=O stretch: A strong absorption band around 1650-1700  $\text{cm}^{-1}$  due to the carbonyl group of the canthin-6-one skeleton.
- C=C and C=N stretching: Multiple bands in the aromatic region (approximately 1450-1600  $\text{cm}^{-1}$ ).

## Mass Spectrometry (MS)

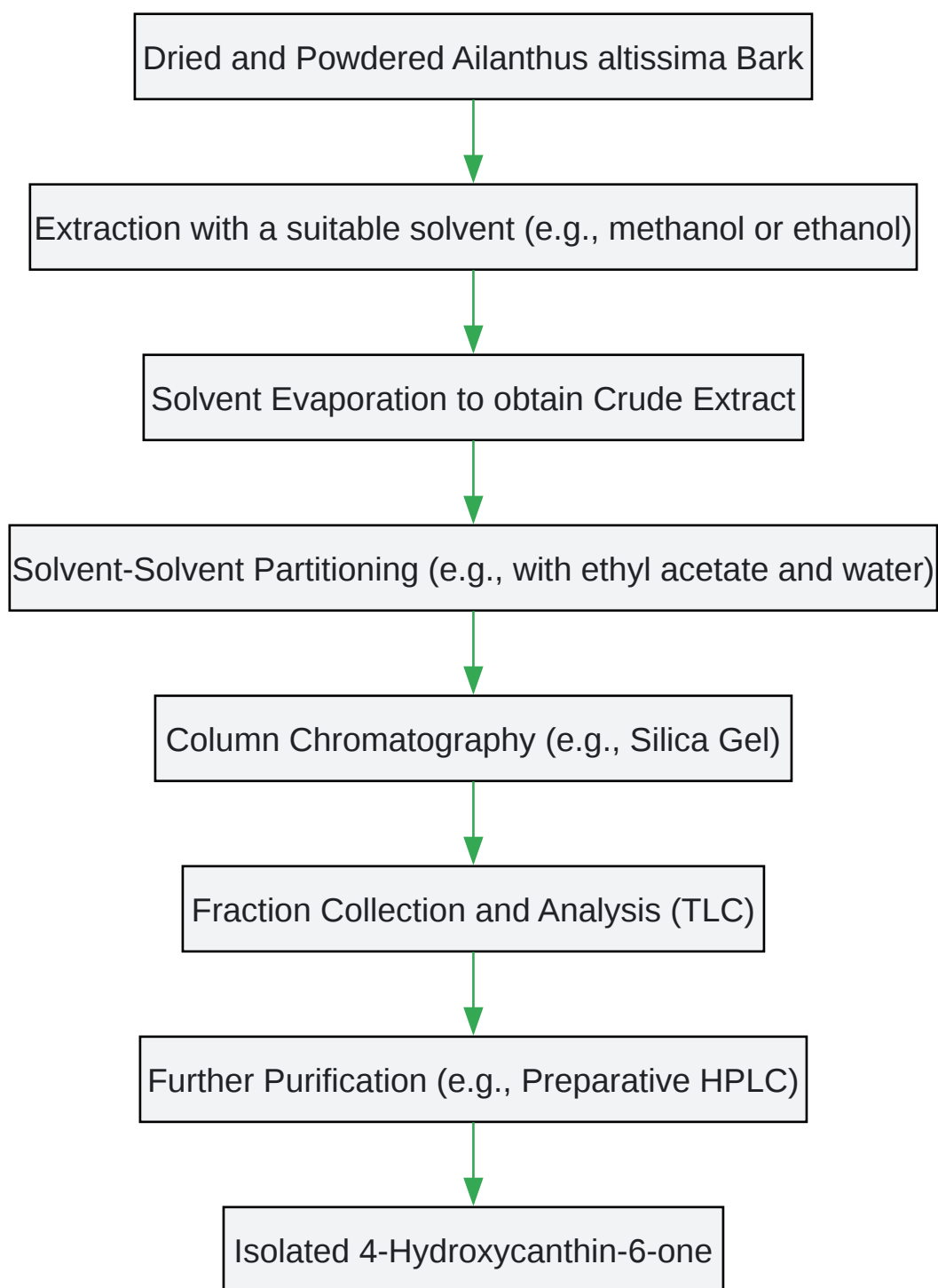
Mass spectrometry would confirm the molecular weight of **4-Hydroxycanthin-6-one**. The fragmentation pattern would provide valuable information for structural elucidation, with characteristic losses of small molecules such as CO and HCN.

## Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation or synthesis of **4-Hydroxycanthin-6-one** are not explicitly detailed in the available literature. However, general methods for the isolation of canthin-6-one alkaloids from plant sources and synthetic strategies can be adapted.

## Isolation from *Ailanthus altissima*

A general workflow for the isolation of canthin-6-one alkaloids from plant material is outlined below. This process would require optimization for the specific isolation of **4-Hydroxycanthin-6-one**.



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**Figure 1:** General workflow for the isolation of canthin-6-one alkaloids.

## Chemical Synthesis

The synthesis of canthin-6-one alkaloids often involves multi-step processes. Common strategies include the Pictet-Spengler reaction and Fischer indole synthesis as key steps to construct the  $\beta$ -carboline core, followed by ring closure to form the final canthin-6-one skeleton. A specific, validated protocol for **4-Hydroxycanthin-6-one** is not readily available.

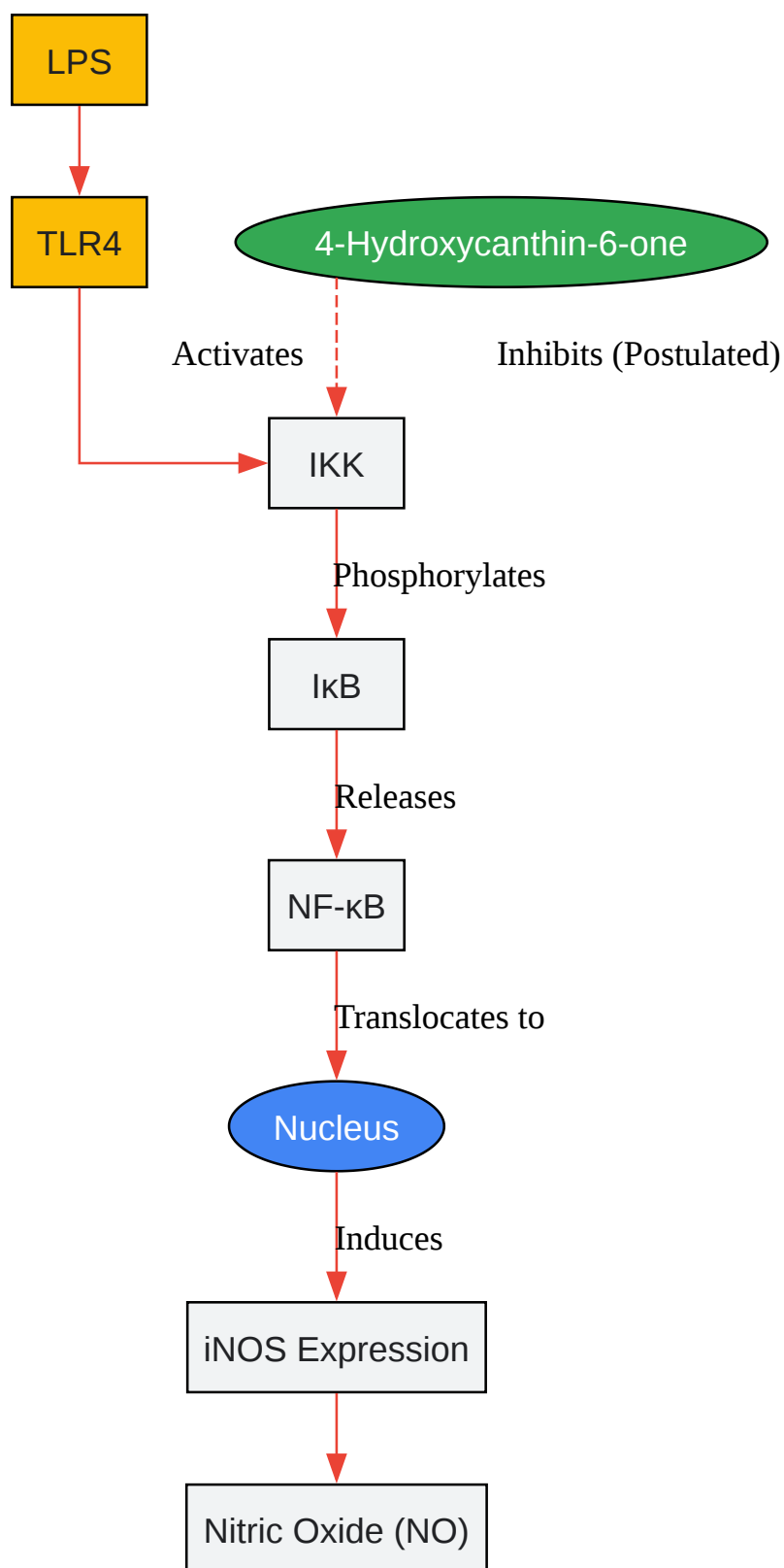
## Biological Activity and Signaling Pathways

**4-Hydroxycanthin-6-one** has been reported to exhibit anti-inflammatory properties. Specifically, it has been shown to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells. The overproduction of NO is a key event in the inflammatory cascade, and its inhibition suggests a potential therapeutic application for inflammatory conditions.

The precise signaling pathways through which **4-Hydroxycanthin-6-one** exerts its anti-inflammatory effects have not been fully elucidated. However, canthin-6-one alkaloids are known to modulate key inflammatory pathways such as the Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-Activated Protein Kinase (MAPK) pathways. It is plausible that **4-Hydroxycanthin-6-one** shares these mechanisms of action.

## Postulated Anti-inflammatory Signaling Pathway

The diagram below illustrates a potential mechanism for the anti-inflammatory action of **4-Hydroxycanthin-6-one**, based on the known activities of related canthin-6-one compounds.



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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)